

Preventing L-645164 degradation in experiments

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Compound of Interest

Compound Name: L-645164
CAS No.: 85551-06-0
Cat. No.: B15617266

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Technical Support Center: L-645164

Welcome to the technical support center for **L-645164**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling, storage, and use of **L-645164** in experimental settings, with a focus on preventing its degradation.

Frequently Asked Questions (FAQs)

Q1: What is **L-645164** and what are its chemical properties?

L-645164 is a research chemical identified as (2-Butyl-5-nitrobenzofuran-3-yl)(4-hydroxyphenyl)methanone. It belongs to the benzofuran class of compounds, which are known for a wide range of biological activities.

Summary of Chemical Properties

Property	Value	Source
CAS Number	141645-16-1	PubChem
Molecular Formula	C ₁₉ H ₁₇ NO ₅	PubChem
Molecular Weight	339.34 g/mol	PubChem
Appearance	Pale yellow solid	LookChem[1]
Purity	>98% (by HPLC)	Clearsynth

Q2: What are the recommended storage conditions for **L-645164**?

For long-term stability, **L-645164** should be stored in a tightly sealed container at refrigerator temperatures (2-8°C). Some suppliers recommend cold-chain transportation, suggesting that prolonged exposure to higher temperatures should be avoided.

Q3: What are the primary factors that can cause **L-645164** degradation?

Based on the chemical structure of **L-645164** (a nitrobenzofuran derivative) and general knowledge of drug stability, the following factors are potential causes of degradation:

- Temperature: Elevated temperatures can accelerate the degradation of nitroaromatic compounds, which may undergo autocatalytic decomposition.[2][3]
- Light: Benzofuran derivatives can be susceptible to photodegradation.[4] The presence of photosensitizers, which can be found in some experimental media, may enhance this process.
- pH: Extreme pH conditions (highly acidic or basic) can catalyze the hydrolysis of functional groups present in the molecule. While specific data for **L-645164** is unavailable, most drugs are generally most stable in a pH range of 4-8.[2]
- Oxidation: **L-645164** is incompatible with strong oxidizing agents. The presence of oxidizing agents in the experimental setup can lead to its chemical degradation.
- Enzymatic Degradation: If used in biological systems, metabolic enzymes could potentially modify and degrade **L-645164**.

Troubleshooting Guide: Common Issues and Solutions

This guide addresses specific problems that may arise during experiments involving **L-645164**.

Issue 1: Inconsistent or lower-than-expected experimental results.

This could be a primary indicator of **L-645164** degradation, leading to a lower effective concentration of the active compound.

Potential Causes and Solutions

Potential Cause	Recommended Solution
Improper Storage	Verify that the compound has been consistently stored at 2-8°C and protected from light. If storage conditions have been compromised, consider using a fresh batch of the compound.
Degradation in Solution	Prepare fresh stock solutions for each experiment. Avoid storing stock solutions for extended periods, even at low temperatures, unless stability has been validated.
Photodegradation	Protect experimental setups from light by using amber-colored vials or by covering the apparatus with aluminum foil.
Thermal Degradation	Maintain a controlled temperature during your experiment. Avoid exposing the compound to high temperatures.
Reaction with Media Components	Ensure that the experimental buffer or medium does not contain strong oxidizing agents and is within a neutral pH range.

Issue 2: Appearance of unknown peaks in analytical assays (e.g., HPLC, LC-MS).

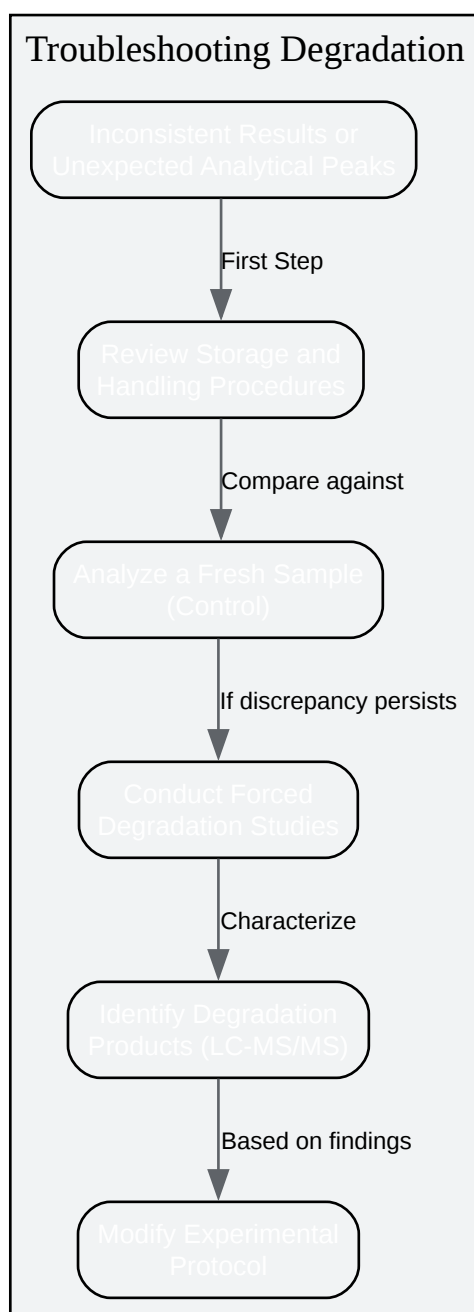
The presence of unexpected peaks often points to the formation of degradation products.

Potential Degradation Pathways

While specific degradation pathways for **L-645164** have not been extensively documented in publicly available literature, based on its structure, potential degradation could involve:

- **Hydrolysis:** Cleavage of the ether bond in the benzofuran ring or other susceptible bonds under strongly acidic or basic conditions.
- **Oxidation:** Modification of the phenol group or other parts of the molecule by oxidizing agents.
- **Photoreactions:** The nitroaromatic and benzofuran rings can be susceptible to various light-induced reactions.
- **Thermal Decomposition:** At elevated temperatures, nitroaromatic compounds can undergo complex decomposition reactions, potentially involving the nitro group.^{[2][3][5]}

Suggested Workflow for Investigating Degradation



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Caption: A logical workflow for troubleshooting suspected **L-645164** degradation.

Experimental Protocols

Protocol 1: Preparation of **L-645164** Stock Solution

This protocol provides a general guideline for preparing a stock solution of **L-645164**. The exact solvent and concentration will depend on the specific experimental requirements.

Materials:

- **L-645164** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated analytical balance
- Sterile, amber-colored microcentrifuge tubes or vials

Procedure:

- Allow the **L-645164** vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **L-645164** using a calibrated analytical balance in a chemical fume hood.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary, but avoid excessive heat.
- Aliquot the stock solution into smaller, single-use volumes in amber-colored vials to minimize freeze-thaw cycles and light exposure.
- Store the aliquots at -20°C or -80°C for long-term storage. For immediate use, store at 2-8°C for a short period (not to exceed 24 hours unless stability is confirmed).

Protocol 2: General Handling Recommendations for Experiments

To minimize degradation during an experiment:

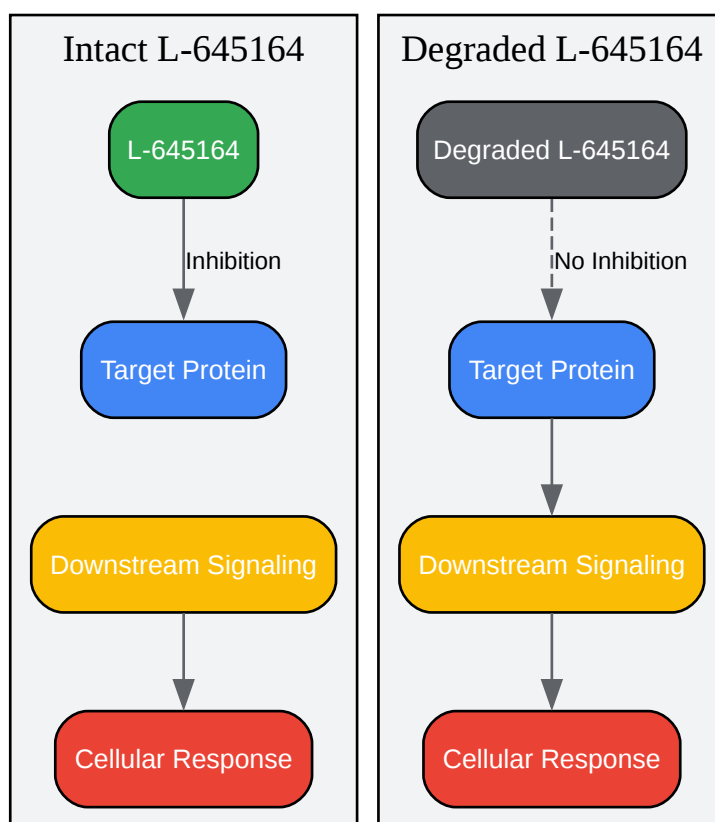
- **Use Fresh Dilutions:** Prepare working solutions fresh for each experiment from a frozen stock aliquot.
- **Minimize Light Exposure:** Keep all solutions containing **L-645164** protected from light.
- **Maintain Temperature Control:** Ensure that the temperature of the experimental environment is controlled and stable.
- **pH Considerations:** Use buffers within a neutral pH range (ideally 6-8) unless the experimental design requires otherwise. If extreme pH is necessary, the stability of **L-645164** under these conditions should be validated.
- **Inert Atmosphere:** For experiments sensitive to oxidation, consider preparing solutions and running the experiment under an inert atmosphere (e.g., nitrogen or argon).

Signaling Pathway Considerations

L-645164 is identified as a benzofuran derivative, a class of compounds with diverse biological activities. While the specific targets of **L-645164** are not detailed in the provided search results, it is crucial to consider that its degradation could lead to a loss of specific biological activity or the emergence of off-target effects.

Hypothetical Impact of Degradation on a Signaling Pathway

The following diagram illustrates a hypothetical scenario where the degradation of **L-645164** could impact a signaling pathway it is intended to inhibit.



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Caption: The effect of **L-645164** degradation on a target signaling pathway.

In this diagram, the intact **L-645164** effectively inhibits its target protein, leading to a block in downstream signaling. However, if **L-645164** degrades, it may no longer bind to its target, allowing the signaling pathway to proceed, which would compromise the experimental outcome.

For further information, please refer to the Safety Data Sheet (SDS) provided by your supplier. If you continue to experience issues, we recommend contacting the supplier's technical support for more specific guidance.

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References

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